

Spectroscopic Data of Acetone 2,4-Dinitrophenylhydrazone: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Propanone, (2,4-dinitrophenyl)hydrazone

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This guide provides a comprehensive analysis of the spectroscopic data for acetone 2,4-dinitrophenylhydrazone, a critical derivative for the identification and characterization of acetone. Intended for researchers, scientists, and professionals in drug development, this document delves into the nuances of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering not just the spectral information but also the rationale behind the experimental methodologies and data interpretation.

Introduction: The Significance of 2,4-Dinitrophenylhyrazones

The reaction of carbonyl compounds with 2,4-dinitrophenylhydrazine (2,4-DNPH) to form brightly colored crystalline derivatives, known as 2,4-dinitrophenylhyrazones, is a cornerstone of classical organic analysis.^[1] This reaction provides a simple yet effective method for the qualitative identification of aldehydes and ketones. The distinct melting points and characteristic spectroscopic signatures of these derivatives serve as a reliable fingerprint for the parent carbonyl compound. In modern analytical workflows, the spectroscopic characterization of these derivatives remains highly relevant, particularly in complex matrices where unambiguous identification is paramount.

This guide will focus on the spectroscopic profile of acetone 2,4-dinitrophenylhydrazone, providing a detailed examination of its NMR, IR, and MS data to facilitate its unequivocal identification.

Molecular Structure

The foundational step in interpreting spectroscopic data is a thorough understanding of the molecule's structure. Acetone 2,4-dinitrophenylhydrazone is formed through the condensation reaction between acetone and 2,4-dinitrophenylhydrazine.

Figure 1. Molecular Structure of Acetone 2,4-Dinitrophenylhydrazone

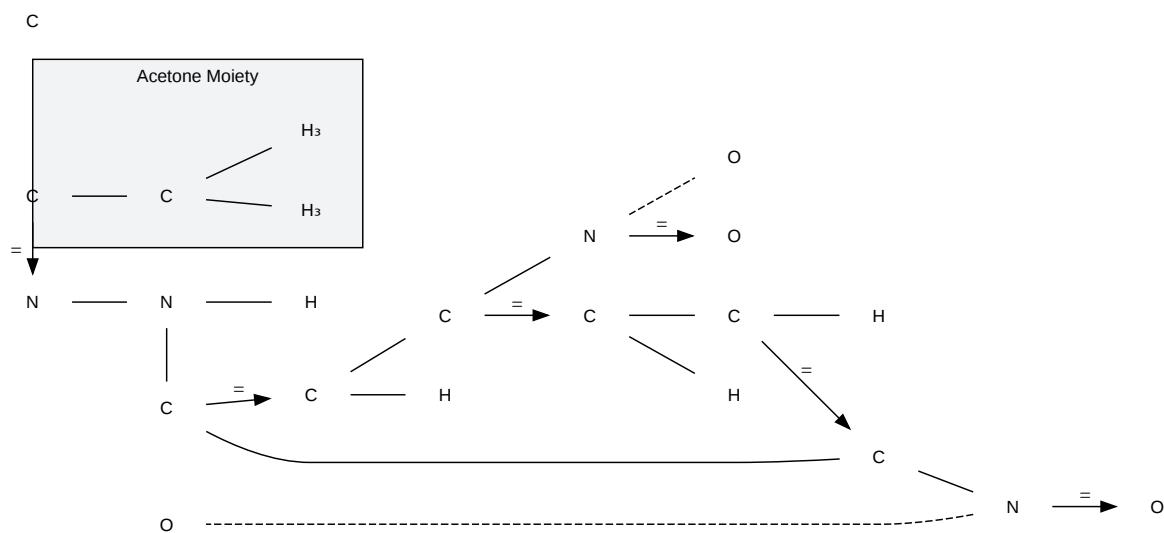
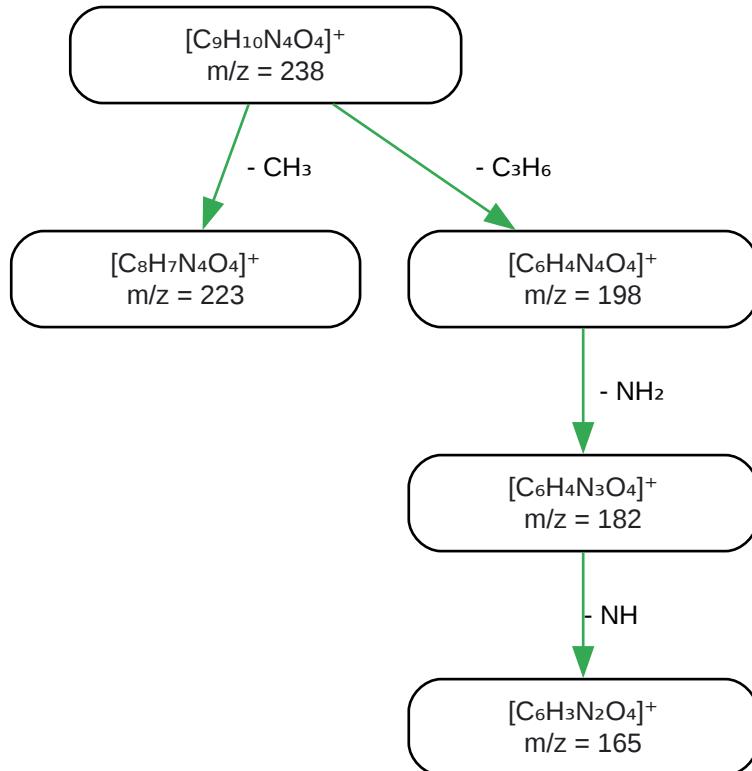


Figure 2. Proposed EI Fragmentation of Acetone 2,4-Dinitrophenylhydrazone

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References

- 1. Acetone, (2,4-dinitrophenyl)hydrazone [webbook.nist.gov]
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